

An In-depth Technical Guide to 4-Bromobutyl Acetate (CAS 4753-59-7)

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Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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Abstract

4-Bromobutyl acetate (CAS 4753-59-7) is a key bifunctional molecule widely utilized in organic synthesis, particularly within the pharmaceutical industry. Its structure, incorporating both a reactive bromine atom and a stable acetate ester, makes it a versatile building block for the introduction of a four-carbon chain in the synthesis of complex molecules. This guide provides a comprehensive overview of its physicochemical properties, safety and handling protocols, and its significant applications as a synthetic intermediate in drug discovery and development, with a focus on its role in the synthesis of antiviral and anticancer agents. Detailed experimental methodologies and reaction mechanisms are presented to facilitate its practical application in a research and development setting.

Physicochemical Properties

4-Bromobutyl acetate is a clear, colorless to slightly yellow liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	4753-59-7	[2]
Molecular Formula	C ₆ H ₁₁ BrO ₂	[2]
Molecular Weight	195.05 g/mol	[2]
Boiling Point	92-93 °C at 12 mmHg	[2]
Density	1.348 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.46	
Solubility	Soluble in chloroform and methanol. Insoluble in water.	[4]
Flash Point	109 °C (228.2 °F) - closed cup	
Storage Temperature	Refrigerator (2-8 °C)	[4]

Safety and Handling

4-Bromobutyl acetate is classified as a combustible liquid and requires careful handling in a well-ventilated area, preferably within a chemical fume hood.

Hazard Identification:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or face shield.
- Hand Protection: Compatible chemical-resistant gloves.
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge.

- Skin and Body Protection: Lab coat and appropriate protective clothing.

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.

Core Applications in Organic Synthesis and Drug Development

4-Bromobutyl acetate serves as a crucial intermediate in the synthesis of a variety of organic molecules, particularly in the pharmaceutical industry for the development of antitumor and antibiotic agents.^[4] Its utility stems from its ability to participate in nucleophilic substitution and alkylation reactions.^[4]

Role as an Alkylating Agent

The primary role of **4-bromobutyl acetate** in drug synthesis is as an alkylating agent. The bromine atom serves as a good leaving group, allowing for the facile introduction of the 4-acetoxybutyl group onto various nucleophiles, including amines, phenols, and heterocyclic compounds. This is a common strategy in the synthesis of modified nucleosides and other heterocyclic systems that form the backbone of many therapeutic agents.

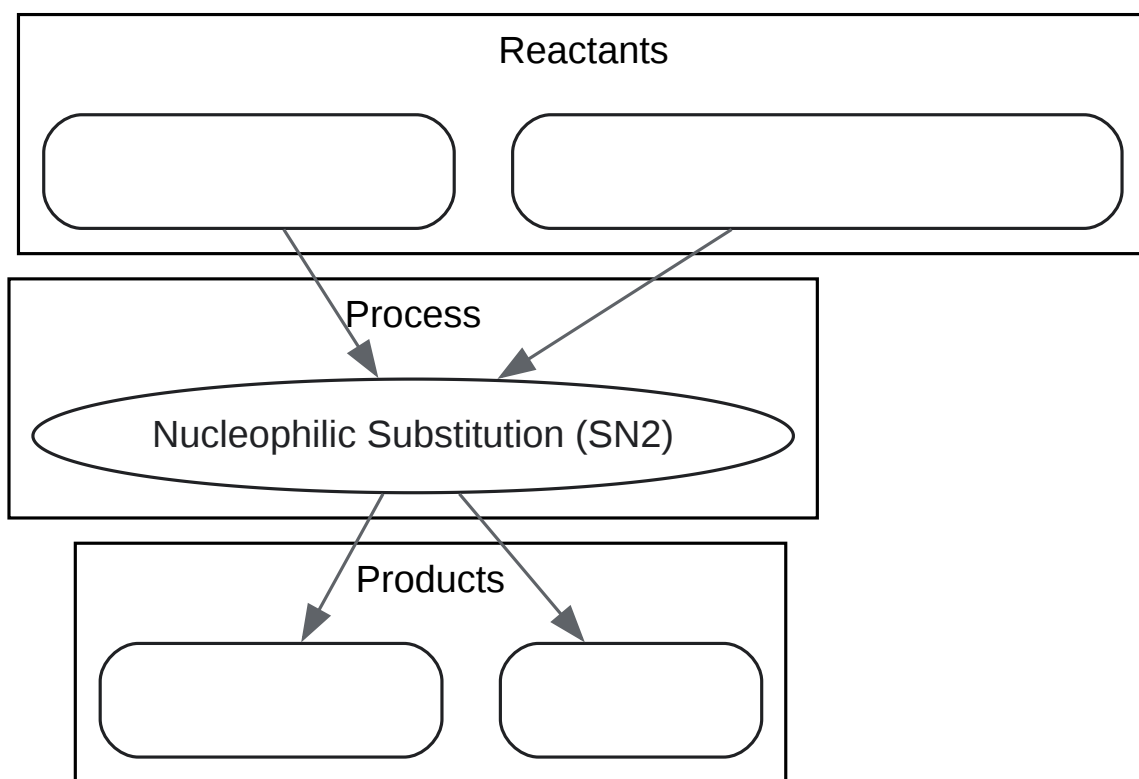
A significant application is in the synthesis of 9-alkylguanine derivatives, which are a class of compounds investigated for their antiviral and anticancer properties. The alkylation of guanine or its derivatives at the N9 position is a key step in the synthesis of many nucleoside analogs.

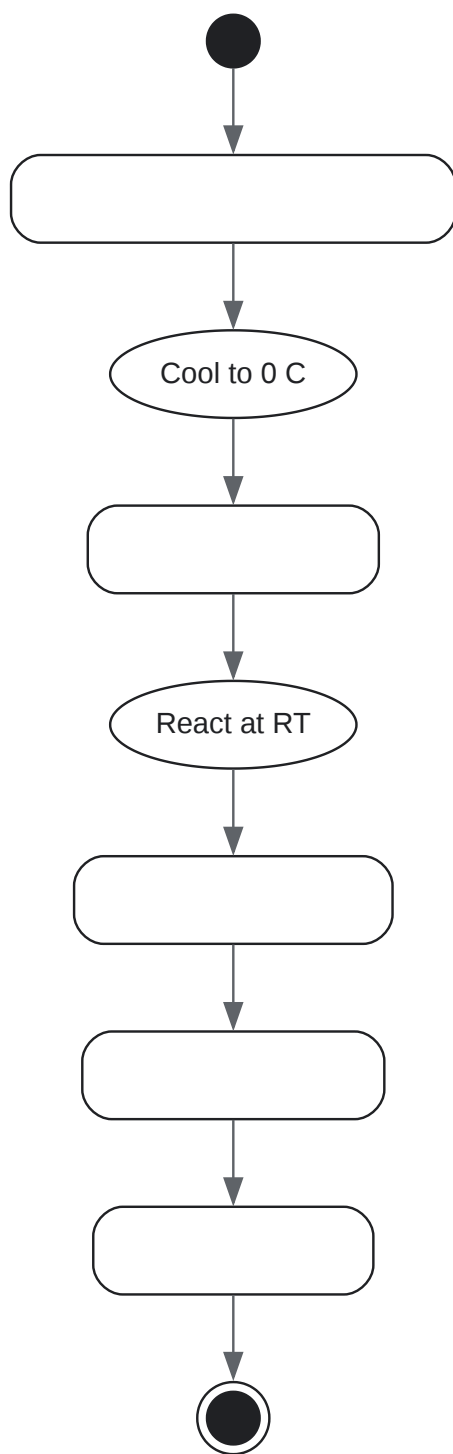
Mechanism of Action: Nucleophilic Substitution

The key reaction involving **4-bromobutyl acetate** is nucleophilic substitution, typically proceeding via an SN2 mechanism. The carbon atom attached to the bromine is electrophilic due to the electronegativity of the bromine atom. A nucleophile, such as an amine, attacks this carbon, leading to the displacement of the bromide ion.

General Nucleophilic Substitution Workflow

The following diagram illustrates the general workflow for a nucleophilic substitution reaction using **4-bromobutyl acetate**.





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